

An In-depth Technical Guide to 6-Methylpyridine-2-sulfonic Acid

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Compound of Interest

Compound Name:	6-methylpyridine-2-sulfonic Acid
CAS No.:	18615-99-1
Cat. No.:	B091597

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This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and potential applications of **6-methylpyridine-2-sulfonic acid**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical insights to serve as a valuable resource in the laboratory and beyond.

Molecular Identity and Physicochemical Profile

6-Methylpyridine-2-sulfonic acid, identified by the CAS Number 18615-99-1, is a pyridine derivative featuring both a methyl and a sulfonic acid group. This unique substitution pattern imparts a distinct set of chemical characteristics that are of interest in various synthetic applications.

Core Chemical Identifiers:

- IUPAC Name: **6-methylpyridine-2-sulfonic acid**
- CAS Number: 18615-99-1[1]
- Molecular Formula: C₆H₇NO₃S[2]

- Molecular Weight: 173.19 g/mol [2]

Physicochemical Properties:

The physicochemical properties of **6-methylpyridine-2-sulfonic acid** are summarized in the table below. It is important to note that while some experimental data is available for related compounds, certain properties for this specific molecule are based on predictive models.

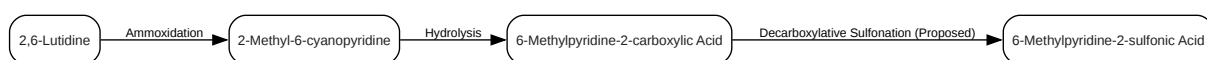
Property	Value/Information	Source
Predicted pKa	-2.85 ± 0.33	
Physical State	Solid (predicted)	General knowledge
Solubility	Soluble in water (predicted based on sulfonic acid group)	[3]
Storage Temperature	2-8°C	

The sulfonic acid moiety renders the molecule highly acidic, as indicated by the low predicted pKa value. This strong acidity is a key determinant of its reactivity and handling requirements.

Synthesis and Manufacturing

While a specific, detailed experimental protocol for the synthesis of **6-methylpyridine-2-sulfonic acid** is not readily available in the reviewed literature, a plausible synthetic route can be devised based on established methods for the preparation of pyridine sulfonic acids. The most probable pathway involves the oxidation and subsequent sulfonation of 2-picoline (2-methylpyridine).

A potential synthetic approach is outlined below:



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Figure 1: Proposed synthetic pathway for **6-methylpyridine-2-sulfonic acid**.

Proposed Experimental Protocol:

Step 1: Synthesis of 2-Cyano-6-methylpyridine

This step can be achieved through the fusion of sodium 6-methylpyridine-2-sulfonate with potassium cyanide.[4] Alternatively, it can be prepared from 2-chloro-6-methylpyridine or via the catalytic reaction of 2,6-lutidine with air and ammonia.[4]

Step 2: Hydrolysis to 6-Methylpyridine-2-carboxylic Acid

The 2-cyano-6-methylpyridine can be hydrolyzed under acidic or basic conditions to yield 6-methylpyridine-2-carboxylic acid.

Step 3: Decarboxylative Sulfonation (Proposed)

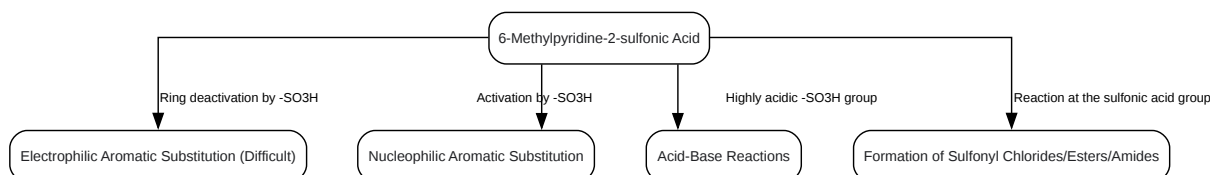
A potential, though less common, route could involve a decarboxylative sulfonation of 6-methylpyridine-2-carboxylic acid. However, a more conventional approach would be the direct sulfonation of 2-picoline, followed by separation of the desired isomer.

Alternative Pathway: Direct Oxidation and Sulfonation of 2-Picoline

A more direct route would involve the oxidation of 2-picoline to form pyridine-2-carboxylic acid, followed by sulfonation. However, controlling the regioselectivity of the sulfonation to favor the 6-position would be a significant challenge. The oxidation of 2-picoline to picolinic acid can be achieved using strong oxidizing agents like potassium permanganate.[5]

Chemical Reactivity and Mechanistic Insights

The reactivity of **6-methylpyridine-2-sulfonic acid** is governed by the interplay of the electron-withdrawing sulfonic acid group and the electron-donating methyl group on the pyridine ring.



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Figure 2: Key reactivity pathways for **6-methylpyridine-2-sulfonic acid**.

- **Electrophilic Aromatic Substitution:** The pyridine ring is inherently electron-deficient, and the strongly electron-withdrawing sulfonic acid group further deactivates it towards electrophilic attack.
- **Nucleophilic Aromatic Substitution:** The sulfonic acid group can act as a leaving group in nucleophilic aromatic substitution reactions, particularly when the reaction is carried out under forcing conditions.
- **Acidity:** The sulfonic acid group is highly acidic, readily donating its proton in the presence of a base.
- **Derivative Formation:** The sulfonic acid moiety can be converted into other functional groups, such as sulfonyl chlorides, sulfonamides, and sulfonate esters, which are valuable intermediates in organic synthesis.

Spectroscopic Characterization

While experimental spectral data for **6-methylpyridine-2-sulfonic acid** is not widely published, its spectroscopic properties can be predicted based on the analysis of related compounds.

¹H NMR Spectroscopy (Predicted):

- **Aromatic Protons:** The pyridine ring protons are expected to appear in the downfield region (δ 7.0-8.5 ppm). The electron-withdrawing sulfonic acid group will deshield the adjacent protons.
- **Methyl Protons:** The methyl group protons will likely appear as a singlet in the upfield region (δ 2.0-3.0 ppm).

For comparison, the ¹H NMR spectrum of the related 5-ethyl-2-methyl pyridine shows signals for the methyl protons around δ 2.50 ppm.[6]

¹³C NMR Spectroscopy (Predicted):

The carbon atoms of the pyridine ring will resonate in the aromatic region (δ 120-160 ppm). The carbon atom attached to the sulfonic acid group will be significantly deshielded. The methyl carbon will appear at a characteristic upfield chemical shift.

Infrared (IR) Spectroscopy (Predicted):

Key characteristic peaks in the IR spectrum would include:

- O-H stretch: A broad band in the region of 3000-3400 cm^{-1} due to the sulfonic acid hydroxyl group.
- S=O stretch: Strong absorptions in the regions of 1350-1470 cm^{-1} (asymmetric) and 1140-1180 cm^{-1} (symmetric).
- C=N and C=C stretching: Bands in the 1400-1600 cm^{-1} region, characteristic of the pyridine ring.
- C-H stretch: Aromatic C-H stretching above 3000 cm^{-1} and aliphatic C-H stretching from the methyl group just below 3000 cm^{-1} .

The FTIR spectrum of the related pyridine-3-sulfonic acid shows characteristic peaks for S-OH at 1035 cm^{-1} .^[7]

Mass Spectrometry (Predicted):

In a mass spectrum, the molecular ion peak $[M]^+$ would be expected at $m/z = 173$.

Fragmentation patterns would likely involve the loss of SO_3 (80 Da) and other characteristic fragments of the pyridine ring.

Applications and Future Directions

While specific, large-scale industrial applications of **6-methylpyridine-2-sulfonic acid** are not well-documented, its structural features suggest several potential areas of use:

- Pharmaceutical Intermediate: Pyridine derivatives are common scaffolds in drug molecules. The presence of both a sulfonic acid and a methyl group provides multiple points for further functionalization, making it a potentially valuable building block in the synthesis of novel

active pharmaceutical ingredients (APIs). The related 3-pyridinesulfonic acid is a key intermediate in the synthesis of Vonoprazan, a proton pump inhibitor.

- **Ligand in Coordination Chemistry:** The pyridine nitrogen and the oxygen atoms of the sulfonate group can act as coordination sites for metal ions, suggesting its potential use as a ligand in the synthesis of metal complexes with interesting catalytic or material properties. The related 6-methylpyridine-2-carboxylic acid has been used to synthesize metal complexes with α -glucosidase inhibitory activity.[8]
- **Specialty Chemicals:** It could find use as a catalyst or an additive in various chemical processes due to its strong acidity and structural features. Pyridine-3-sulfonic acid is used as a special addition agent in precious metal electroplating.[9]

Safety, Handling, and Storage

As a strong acid, **6-methylpyridine-2-sulfonic acid** should be handled with appropriate safety precautions.

- **Hazards:** It is expected to be corrosive and can cause severe skin burns and eye damage. Inhalation may cause respiratory irritation.
- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, safety goggles, and a lab coat when handling this compound. Work in a well-ventilated fume hood.
- **Storage:** Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents. A storage temperature of 2-8°C is recommended.

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